

# safety, handling, and storage of 6-Bromo-2-chloro-3-nitropyridine

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## Compound of Interest

Compound Name: 6-Bromo-2-chloro-3-nitropyridine

Cat. No.: B3027904

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An In-depth Technical Guide to the Safe Handling and Storage of **6-Bromo-2-chloro-3-nitropyridine**

## Introduction: Navigating the Complexities of a Potent Reagent

**6-Bromo-2-chloro-3-nitropyridine** (CAS No. 1430341-84-6) is a halogenated nitroaromatic pyridine derivative increasingly utilized as a key building block in pharmaceutical synthesis and drug discovery.<sup>[1]</sup> Its unique substitution pattern offers versatile reactivity for forging complex molecular architectures. However, the very features that make it synthetically valuable—the presence of nitro and halo groups—also impart significant toxicological and reactivity hazards that demand rigorous and informed safety protocols.

This guide provides a comprehensive framework for researchers, chemists, and drug development professionals to manage the risks associated with **6-Bromo-2-chloro-3-nitropyridine**. As a Senior Application Scientist, the causality behind each procedural step is emphasized, moving beyond mere instruction to instill a deep-seated culture of safety and experimental integrity. It is important to note that while this guide focuses on the specific 6-bromo isomer, safety data for this exact compound is limited. Therefore, the recommendations herein are conservatively informed by data from structurally similar and commercially available isomers, such as 5-Bromo-2-chloro-3-nitropyridine, to ensure the highest level of safety.




## Section 1: Compound Identification and Physicochemical Properties

A foundational understanding of a chemical's physical properties is the first step in a comprehensive risk assessment. These characteristics influence its behavior in the laboratory environment, from potential dust formation to appropriate fire-extinguishing media.

Property	Value	Source(s)
CAS Number	1430341-84-6	[2]
Molecular Formula	C <sub>5</sub> H <sub>2</sub> BrClN <sub>2</sub> O <sub>2</sub>	[3][4]
Molecular Weight	237.44 g/mol	[3][4]
Appearance	Yellow to off-white solid/powder	[5]
Melting Point	64 - 70 °C (147.2 - 158 °F) (data for isomer)	[4][5]
Solubility	Soluble in Methanol; information on water solubility is limited.	[6]
Decomposition	Hazardous decomposition products upon heating include nitrogen oxides (NO <sub>x</sub> ), carbon monoxide (CO), carbon dioxide (CO <sub>2</sub> ), and hydrogen halides (HBr, HCl).[5]	

## Section 2: Hazard Identification and GHS Classification

**6-Bromo-2-chloro-3-nitropyridine** and its isomers are classified as hazardous substances. The Globally Harmonized System (GHS) provides a universal framework for understanding these risks. The primary hazards are acute toxicity, skin irritation, and serious eye damage.

GHS Pictogram	Signal Word	Hazard Statements (H-Codes) & Classifications
 alt text	Danger	H301 / H302: Toxic or Harmful if swallowed. (Acute Toxicity, Oral, Cat. 3/4)[3][4][7]H315: Causes skin irritation. (Skin Irritation, Cat. 2)[4][8][9]H318 / H319: Causes serious eye damage or irritation. (Serious Eye Damage, Cat. 1 / Eye Irritation, Cat. 2)[4][7][8][9]H335: May cause respiratory irritation. (Specific Target Organ Toxicity — Single Exposure, Cat. 3)[8][9][10]
 alt text		
 alt text		

#### Routes of Exposure & Health Effects:

- Ingestion: Highly toxic. Swallowing may be harmful or fatal, potentially causing severe irritation and burns to the mouth, throat, and digestive tract.[11]
- Inhalation: The dust is irritating to the mucous membranes and upper respiratory tract.[8] Inhalation should be avoided by handling the solid only within a certified chemical fume hood.
- Skin Contact: Causes skin irritation, which may manifest as redness, burning, and swelling. [8][11] Prolonged contact should be avoided.
- Eye Contact: Poses a risk of serious and potentially permanent eye damage.[4][11] Immediate and thorough rinsing is critical upon exposure.

## Section 3: Exposure Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplementing with appropriate PPE, is mandatory. The principle of "As Low As Reasonably Achievable" (ALARA)

must be applied to all potential exposures.

#### 1. Engineering Controls:

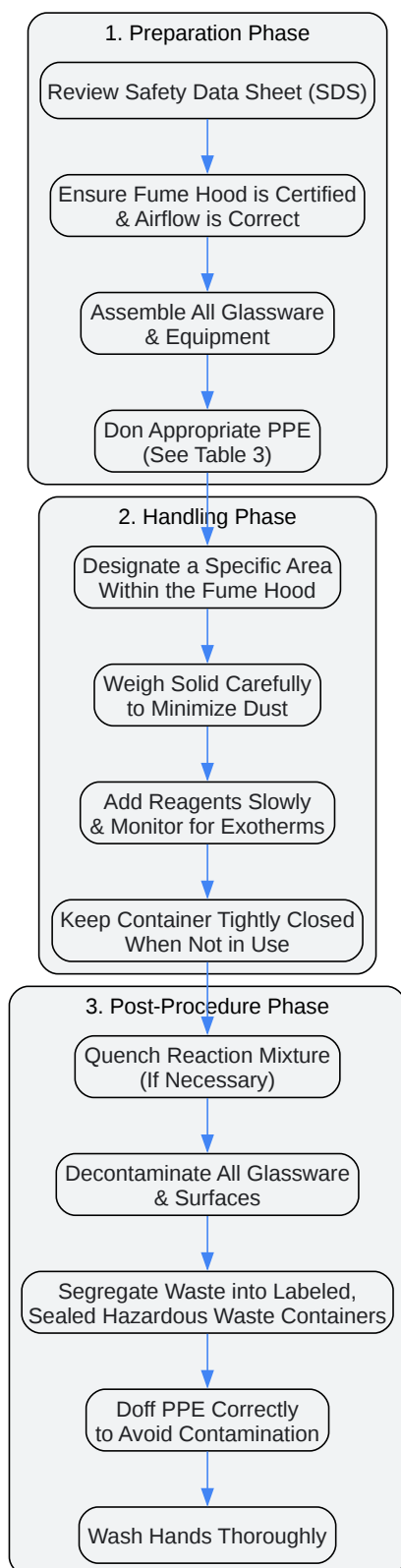
- Chemical Fume Hood: All handling of solid **6-Bromo-2-chloro-3-nitropyridine** and its solutions must be performed inside a properly functioning chemical fume hood to prevent inhalation of dust or vapors.[12]
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[8]
- Safety Stations: Ensure that a safety shower and eyewash station are readily accessible and tested regularly.[8][9]

2. Personal Protective Equipment (PPE): The selection of PPE must be based on the specific task being performed. Under-protection is a direct risk, while over-protection can lead to clumsiness and accidents.

Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Transfer of Solids	Tightly fitting safety goggles with side shields. [5][13]	Double-layered, chemical-resistant nitrile gloves. [12][14]	Fully-buttoned lab coat with tight-fitting cuffs. [12]	Not required if performed in a fume hood.
Solution Preparation	Safety goggles and a face shield to protect against splashes. [12][15]	Double-layered, chemical-resistant nitrile gloves. [12][14]	Chemical-resistant apron over a lab coat.	Not required if performed in a fume hood.
Large-Scale Spill Cleanup	Safety goggles and a full-face shield. [12][16]	Heavy-duty nitrile or butyl rubber gloves.	Impermeable, disposable gown or chemical-resistant suit. [12][16]	A NIOSH-approved respirator with cartridges for organic vapors and particulates (e.g., ABEK-P2) is required. [14]

## Section 4: Safe Handling & Operational Protocols

A systematic workflow minimizes the risk of error and exposure. The following protocol outlines the critical stages of handling this compound from receipt to disposal.



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Caption: Standard workflow for handling **6-Bromo-2-chloro-3-nitropyridine**.

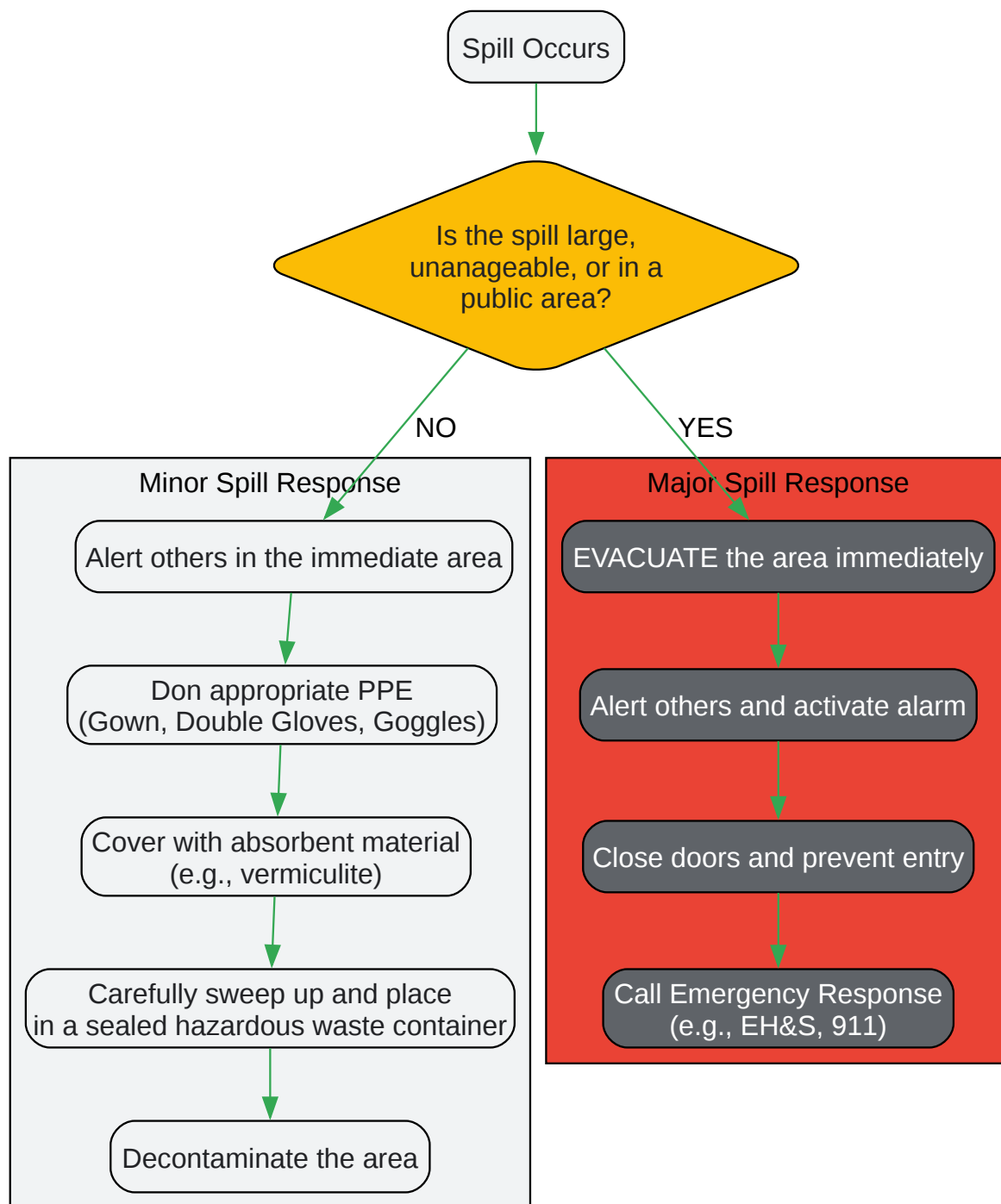
## Section 5: Emergency Procedures

Immediate and correct action during an emergency can significantly mitigate harm. All personnel must be trained on these procedures.

In Case of Exposure:

- **Eye Contact:** Immediately flush eyes with copious amounts of tepid water for at least 15 minutes, holding eyelids open.<sup>[5][17]</sup> Remove contact lenses if present and easy to do.<sup>[5]</sup> Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes.<sup>[5][13]</sup> Remove all contaminated clothing and shoes.<sup>[5]</sup> Seek medical advice if irritation persists.<sup>[8]</sup>
- **Inhalation:** Move the victim to fresh air and keep them at rest in a position comfortable for breathing.<sup>[5][8]</sup> If the person is not breathing, give artificial respiration.<sup>[5]</sup> Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting.<sup>[18]</sup> Rinse mouth thoroughly with water.<sup>[5]</sup> Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.<sup>[5][8]</sup>

**Spill Response Protocol:** The response to a spill depends critically on its scale.



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Caption: Decision-making workflow for chemical spill response.

## Section 6: Storage and Disposal

Proper storage is essential for maintaining the chemical's integrity and preventing accidents. Improper disposal can cause significant environmental harm and regulatory violations.

### Storage Conditions:

- Location: Store in a cool, dry, and well-ventilated area.[5][8]
- Container: Keep the container tightly closed and store locked up.[5][8] The compound should be stored under an inert atmosphere (e.g., nitrogen or argon) if possible, especially for long-term storage.[6]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[5][19] Keep away from heat, sparks, and open flames.[5][20]

### Waste Disposal:

- Classification: **6-Bromo-2-chloro-3-nitropyridine** and any materials contaminated with it (e.g., gloves, absorbent pads, glassware) must be treated as hazardous waste.
- Procedure: All waste must be collected in clearly labeled, sealed, and appropriate hazardous waste containers.[12]
- Regulations: Dispose of contents and container to an approved waste disposal plant in accordance with all local, regional, and national regulations.[5][8] Do not dispose of down the drain.

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